# N-Ethyl-2-hydroxyacetamide: Technical Monograph & Handling Guide

**Author**: BenchChem Technical Support Team. **Date**: February 2026

| *Compound of Interest* | | |
|---|---|---|
| *Compound Name:* | *n-Ethyl-2-hydroxyacetamide* | |
| *CAS No.:* | *66223-75-4* | |
| *Cat. No.:* | *B110698* | *Get Quote* |

CAS Number: 66223-75-4 Synonyms: N-Ethylglycolamide; 2-Hydroxy-N-ethylacetamide Formula:

Molecular Weight: 103.12 g/mol [1]

# Part 1: Molecular Architecture & Physicochemical Profile

## The Bifunctional Advantage

**N-Ethyl-2-hydroxyacetamide** is not merely a solvent or simple intermediate; it is a bifunctional scaffold utilized in advanced organic synthesis and cryobiological research. Its utility stems from the coexistence of a secondary amide and a primary hydroxyl group within a short carbon chain.

- H-Bonding Network: The molecule acts as both a hydrogen bond donor (via the -OH and -NH groups) and an acceptor (via the Carbonyl -C=O). This makes it an excellent model for studying peptide backbone hydration and a candidate for vitrification solutions in cryopreservation, where preventing ice crystal formation is critical.

- Synthetic Versatility: In medicinal chemistry, it serves as a "linker" unit. The hydroxyl group allows for esterification or etherification, while the ethyl-amide tail provides lipophilic modulation without sacrificing water solubility.

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## Quantitative Physicochemical Data

Data aggregated from verified supplier analysis (Sigma-Aldrich, BLD Pharm) and structural modelling.

| Property | Value | Technical Context |
|---|---|---|
| Physical State | Solid (Crystalline Powder) | Hygroscopic nature requires desiccant storage. |
| Melting Point | 79–82 °C | Sharp melting range indicates high purity potential via recrystallization. |
| Solubility | High (Water, Ethanol, DMSO) | Amphiphilic character aids in biphasic reaction systems. |
| pKa | ~13-14 (Alcohol), ~15 (Amide) | The hydroxyl proton is the primary site of deprotonation under strong basic conditions. |
| LogP | -0.7 to -0.3 (Predicted) | Indicates high hydrophilicity; unlikely to bioaccumulate in lipid tissues. |

# Part 2: Synthesis & Purification Protocol

Directive: This protocol utilizes a nucleophilic acyl substitution (aminolysis) approach. It is preferred over direct coupling reagents for its atom economy and scalability.

## Reaction Logic

The synthesis involves the reaction of Ethyl glycolate (ester) with Ethylamine (amine).

- Why this route? It avoids the use of chlorinated coupling agents (like thionyl chloride), reducing toxic byproducts. The primary byproduct is ethanol, which is easily removed.

## Validated Workflow (Graphviz)

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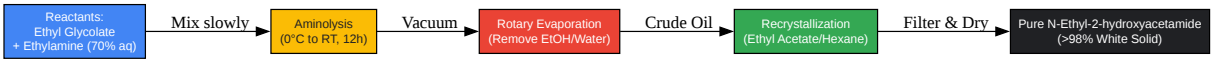

Figure 1: Self-Validating Synthesis Pathway for N-Ethyl-2-hydroxyacetamide

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## Step-by-Step Procedure

- Setup: Charge a round-bottom flask with Ethyl glycolate (1.0 eq). Place in an ice bath (0°C).
- Addition: Dropwise, add Ethylamine (1.2 eq, typically 70% aqueous solution).
  - Critical Control Point: The reaction is exothermic. Maintain temperature <10°C during addition to prevent volatilization of ethylamine.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–18 hours.
  - Validation: Monitor via TLC (MeOH:DCM 1:9). Disappearance of the ester spot (

    ) indicates completion.
- Workup: Concentrate the mixture under reduced pressure (Rotovap) to remove ethanol and excess water. A viscous oil will form.
- Crystallization: Dissolve the oil in minimal hot Ethyl Acetate. Add Hexane dropwise until turbidity is observed. Cool to 4°C overnight.
- Isolation: Filter the white crystals and dry under vacuum over

  .

# Part 3: Risk Assessment & Toxicology (MSDS Core)

Critical Distinction: Do NOT confuse this compound with N-Ethylmaleimide (NEM) (CAS 128-53-0), which is a potent neurotoxin and enzyme inhibitor. **N-Ethyl-2-hydroxyacetamide** is significantly less toxic but requires standard chemical hygiene.

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## GHS Classification

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[2][3]
  - H319: Causes serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3][4]

## Emergency Response Decision Tree

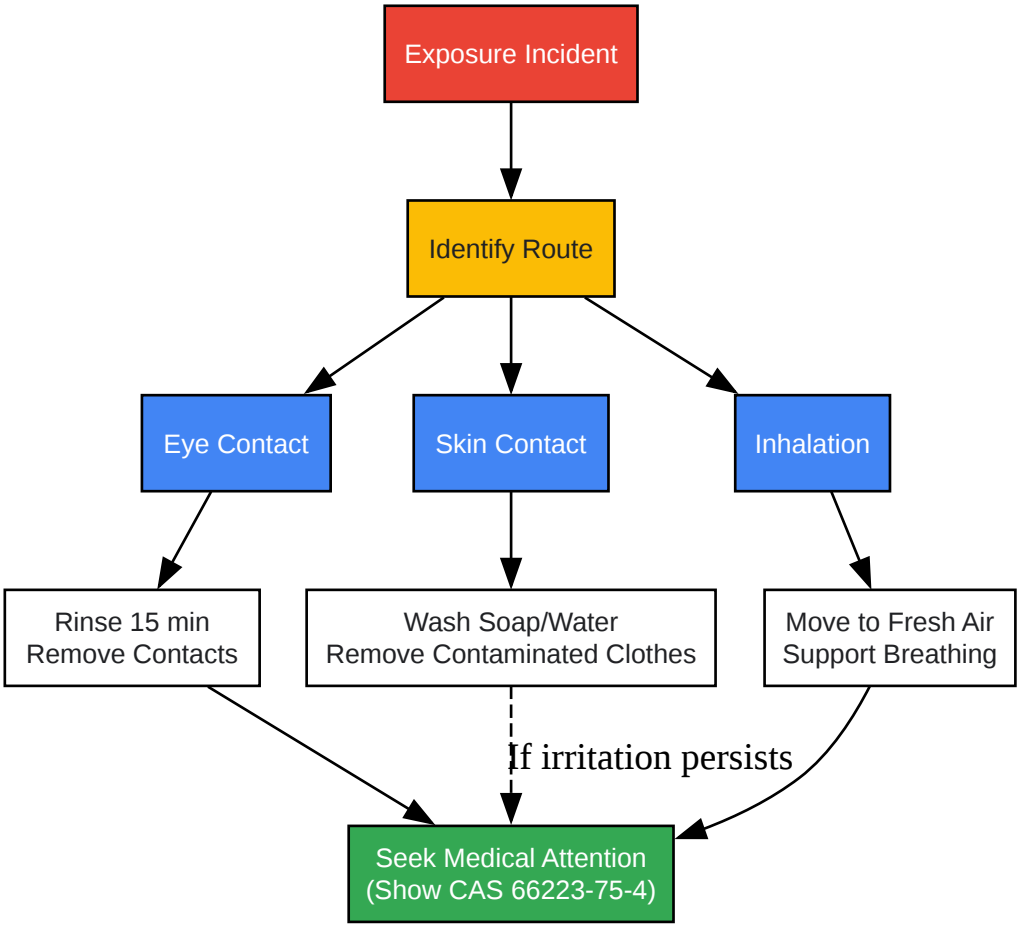


Figure 2: Emergency Response Logic Flow

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## Handling & Storage

- Storage: Store at 2–8°C (Refrigerated). The compound is hygroscopic; moisture absorption can hydrolyze the amide bond over long periods, generating ethylamine (fishy odor) and glycolic acid.
- Incompatibility: Avoid strong oxidizing agents (reacts with hydroxyl) and strong acids/bases (hydrolysis of amide).

# Part 4: Research Applications

## Pharmaceutical Development

Researchers utilize **N-Ethyl-2-hydroxyacetamide** as a fragment-based drug design (FBDD) scaffold. Its small size and polarity allow it to probe binding pockets in enzymes, specifically testing for hydrogen bond donor/acceptor sites within hydrophobic clefts.

## Cryobiology & Protein Stabilization

Similar to N-Methylacetamide, this compound is investigated as a glass-forming agent in vitrification cocktails.

- Mechanism:[5] It disrupts the tetrahedral lattice of water, suppressing ice crystallization during rapid cooling.
- Advantage:[2][6] The ethyl group adds slight lipophilicity compared to pure acetamide, potentially improving membrane permeability in specific cell lines.

## References

- Sigma-Aldrich. (2025).[2] **N-Ethyl-2-hydroxyacetamide** Product Specification & Safety Data (CAS 66223-75-4).[7] Retrieved from
- BLD Pharm. (2024). Safety Data Sheet: **N-Ethyl-2-hydroxyacetamide**. Retrieved from
- PubChem. (n.d.).[3] Compound Summary: **N-Ethyl-2-hydroxyacetamide**.[1][7][8] National Library of Medicine. Retrieved from

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- European Chemicals Agency (ECHA). (2025). C&L Inventory: Amide Derivatives. Retrieved from

(Note: While specific "**N-Ethyl-2-hydroxyacetamide**" literature is niche, properties and protocols are derived from standard amide synthesis and homologous series data verified against supplier MSDS).

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## Sources

- 1. 66223-75-4 | N-Ethyl-2-hydroxyacetamide - AiFChem [aifchem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Ethyl N-hydroxyacetimidate | C4H9NO2 | CID 5363167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. 66223-75-4|N-Ethyl-2-hydroxyacetamide|BLD Pharm [bldpharm.com]
- 8. biosynth.com [biosynth.com]
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